

2-Chloro-4-methoxy-6-phenylpyridine CAS number and molecular weight

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Compound of Interest

Compound Name: 2-Chloro-4-methoxy-6-phenylpyridine

Cat. No.: B15533048

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Technical Guide: 2-Chloro-4-methoxy-6-phenylpyridine

Core Identity & Synthetic Utility in Medicinal Chemistry

Executive Summary

2-Chloro-4-methoxy-6-phenylpyridine (CAS: 1805464-56-5) is a trisubstituted pyridine scaffold increasingly utilized in early-stage drug discovery.^[1] Characterized by its orthogonal functionalization potential, this molecule serves as a critical "linchpin" intermediate.^[2] It features an electrophilic chlorine handle at the C2 position, an electron-donating methoxy group at C4, and a lipophilic phenyl anchor at C6. This specific substitution pattern allows for controlled, sequential elaboration, making it highly valuable for developing kinase inhibitors and GPCR modulators where precise structure-activity relationship (SAR) probing is required.

Chemical Identity & Physicochemical Properties^[1] ^[3]^[4]^[5]^[6]

Property	Data
CAS Number	1805464-56-5
IUPAC Name	2-Chloro-4-methoxy-6-phenylpyridine
Molecular Formula	
Molecular Weight	219.67 g/mol
Exact Mass	219.045 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DCM, Ethyl Acetate; Sparingly soluble in water
pKa (Calculated)	~2.5 (Pyridine N)
LogP (Predicted)	3.4 ± 0.4

Synthetic Methodology

The synthesis of **2-Chloro-4-methoxy-6-phenylpyridine** is typically achieved via a regioselective Suzuki-Miyaura cross-coupling.^[1] The presence of the electron-donating methoxy group at C4 deactivates the pyridine ring slightly compared to a unsubstituted pyridine, but the C2 and C6 positions remain susceptible to oxidative addition by palladium catalysts.

Primary Synthesis Route: Regioselective Monocoupling

Precursor: 2,6-Dichloro-4-methoxypyridine.^[1] Reagent: Phenylboronic acid (1.05 equiv).

Catalyst:

or

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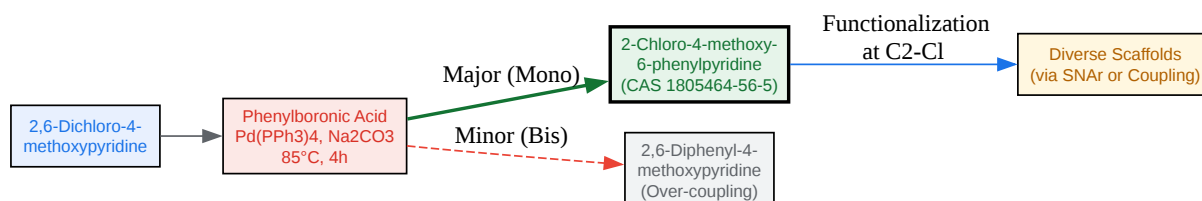
Rationale: Starting with the symmetric 2,6-dichloro analog allows for a statistical monocoupling. While bis-coupling is a side reaction, controlling stoichiometry and temperature favors the mono-arylated product.

Protocol:

- Charge: To a reaction vessel, add 2,6-dichloro-4-methoxypyridine (1.0 equiv), Phenylboronic acid (1.05 equiv), and (2.0 equiv).
- Solvent: Add a degassed mixture of DME/Water (4:1 v/v).
- Catalyst: Add (5 mol%) under an inert atmosphere (or Ar).
- Reaction: Heat to 85°C for 4–6 hours. Monitor by LC-MS for the disappearance of starting material and formation of the mono-product (MW 219.7).
- Workup: Cool to RT, dilute with EtOAc, wash with brine. Dry over .^[3]
- Purification: Silica gel chromatography (Hexanes/EtOAc gradient). The bis-phenyl byproduct elutes later due to higher lipophilicity; the unreacted starting material elutes first.^[1]

Synthesis Workflow Diagram

The following diagram illustrates the logical flow of the synthesis and potential downstream diversifications.



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Figure 1: Synthetic pathway for the production of **2-Chloro-4-methoxy-6-phenylpyridine** via Suzuki coupling, highlighting the critical separation from the bis-coupled byproduct.

Reactivity Profile & Applications in Drug Discovery

This scaffold is valuable because it offers three distinct vectors for chemical modification, allowing medicinal chemists to probe biological pockets effectively.

The C2-Chlorine "Warhead"

The chlorine atom at position 2 is the primary handle for further elaboration.^[1]

- Nucleophilic Aromatic Substitution (S_NAr): The pyridine nitrogen renders the C2 position electron-deficient. Amines, thiols, and alkoxides can displace the chloride, especially under elevated temperatures or basic conditions. This is ideal for introducing solubilizing groups (e.g., piperazines) or H-bond donors.
- Cross-Coupling: The C2-Cl bond remains active for a second round of Suzuki, Buchwald-Hartwig, or Sonogashira coupling, enabling the construction of non-symmetric 2,6-diaryl systems.^[1]

The C4-Methoxy Group^{[1][8]}

- Electronic Modulation: The methoxy group acts as a mesomeric donor (+M), modulating the basicity of the pyridine nitrogen.
- Deprotection Strategy: The methyl group can be removed (using NaOH or Pyridine-HCl) to reveal the 4-pyridone/4-hydroxypyridine tautomer.^[1] This unmask a hydrogen bond donor/acceptor pair, often critical for binding in kinase hinge regions.

The C6-Phenyl Anchor

- Lipophilic Contact: The phenyl ring provides a hydrophobic interaction surface (Van der Waals contacts) often required to occupy deep hydrophobic pockets in enzymes (e.g., the "back pocket" of a kinase).

- Metabolic Stability: The phenyl ring blocks the susceptible C6 position of the pyridine from metabolic oxidation.[1]

Handling, Safety, and Storage

As a halogenated heterocycle, standard laboratory safety protocols must be observed.

- Hazards: Irritant to eyes, respiratory system, and skin. Potential skin sensitizer.
- Storage: Store at 2–8°C under an inert atmosphere (Argon) to prevent slow hydrolysis or oxidation over long periods.
- Stability: Stable under normal laboratory conditions. Avoid strong oxidizing agents.

References

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